Technical Guide: 5-Methoxy-3-Cyanophenol (3-Hydroxy-5-methoxybenzonitrile)

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Compound of Interest

Compound Name:	*3-Hydroxy-5-methoxybenzonitrile*
CAS No.:	*124993-53-9*
Cat. No.:	*B3376978*

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Nomenclature, Structural Logic, and Application in Drug Discovery

Executive Summary

5-methoxy-3-cyanophenol is a functionalized aromatic building block used primarily as an intermediate in the synthesis of complex pharmaceutical scaffolds, including potential anti-parasitic and anti-cancer agents. While "5-methoxy-3-cyanophenol" is a chemically descriptive term, it is not the Preferred IUPAC Name (PIN).

According to current IUPAC nomenclature rules, the nitrile group (-CN) takes priority over the hydroxyl group (-OH) and the ether group (-OCH_3). Consequently, the molecule is correctly indexed as a derivative of benzonitrile.

- Preferred IUPAC Name (PIN): **3-Hydroxy-5-methoxybenzonitrile**
- CAS Registry Number: 124993-53-9[1][2]
- Molecular Formula: $C_8H_7NO_2$

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- Molecular Weight: 149.15 g/mol

Part 1: Structural Analysis & IUPAC Logic

Precise nomenclature is critical in drug development to prevent ambiguity during database indexing and patent filing. The transition from the user-supplied name ("5-methoxy-3-cyanophenol") to the PIN ("**3-hydroxy-5-methoxybenzonitrile**") follows a strict hierarchy of functional group priorities.

Functional Group Priority

IUPAC rules dictate that the principal functional group determines the parent structure. For this molecule, the hierarchy is:

- Nitrile (-CN): Highest priority

  Parent is Benzonitrile.

- Hydroxyl (-OH): Lower priority than nitrile

  Treated as a substituent (Hydroxy-).

- Ether (-OCH_3): Lowest priority

  Treated as a substituent (Methoxy-).

Numbering the Parent Ring

Once the parent is established as benzonitrile, the carbon atom bonded to the nitrile group is designated C1. The ring is then numbered to give the substituents the lowest possible locants.

- Path A (Clockwise): C1(-CN)

  C2(H)

  C3(-OH)

  C4(H)

  C5(-OCH_3). Locants: 1, 3, 5.[3][4]

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- Path B (Counter-Clockwise): C1(-CN)

  C2(H)

  C3(-OCH_3)

  C4(H)

  C5(-OH). Locants: 1, 3, 5.[3][4]

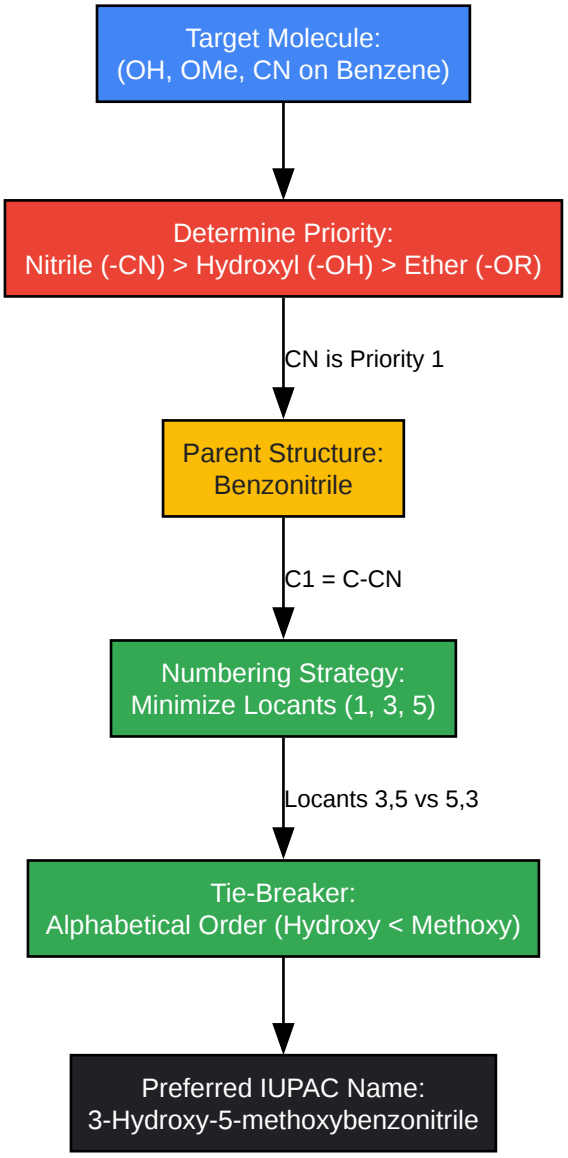
Since the locant sets are identical, we apply the alphabetical rule to resolve the tie.

- Hydroxy vs. Methoxy.[4][5]
- "H" precedes "M".[2]
- Therefore, the Hydroxyl group is assigned position 3, and the Methoxy group is assigned position 5.

Visualization of Naming Logic

The following diagram illustrates the decision tree used to derive the PIN.

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Figure 1: Step-by-step derivation of the Preferred IUPAC Name based on functional group priority and locant minimization.

Part 2: Synonyms & Identifiers

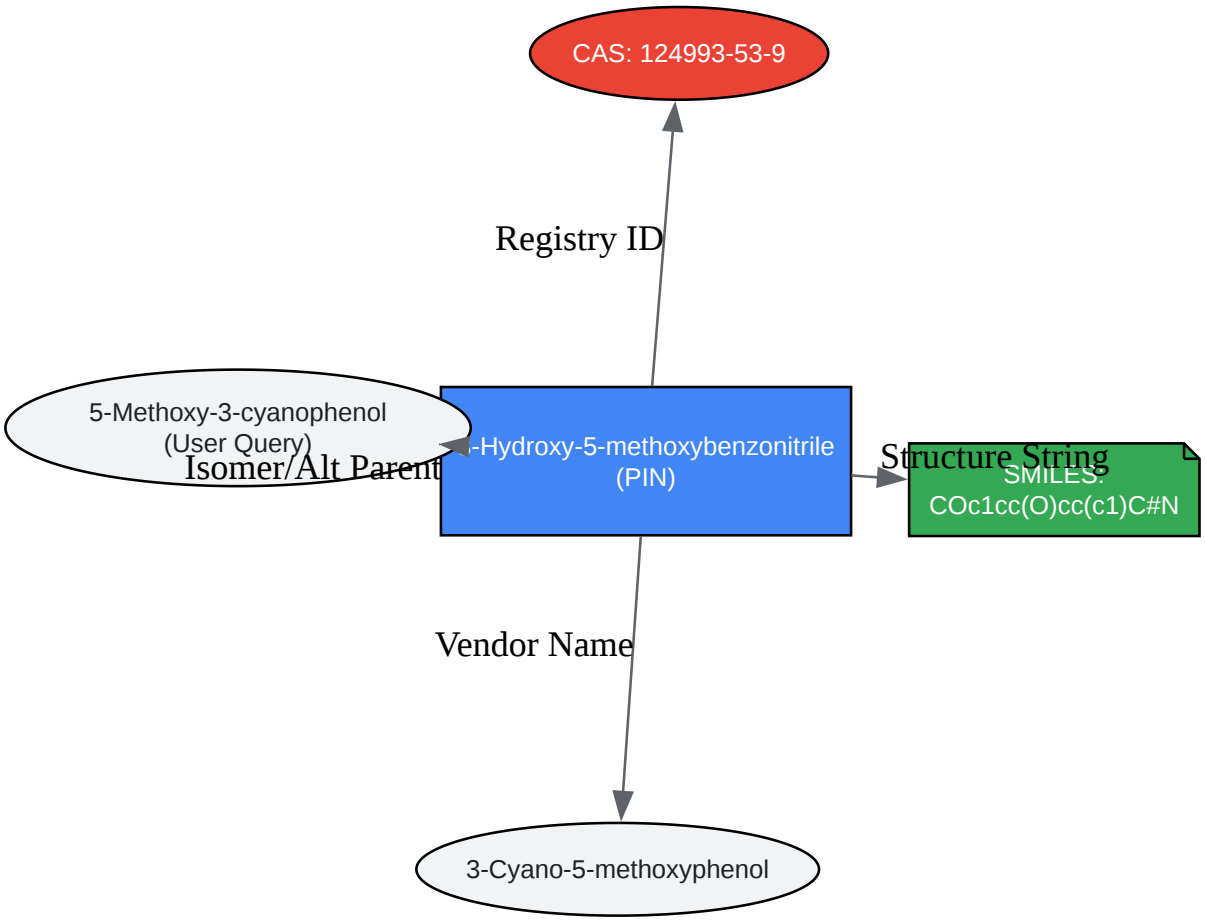
In commercial and laboratory settings, synonyms are often used based on the synthetic precursor (e.g., naming it as a phenol derivative). The table below consolidates these identifiers to ensure cross-referencing accuracy.

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Identifier Type	Name / Value	Notes
Preferred IUPAC Name	3-Hydroxy-5-methoxybenzonitrile	Official Standard
CAS Registry Number	124993-53-9	Unique numeric identifier
Semi-Systematic Name	5-Methoxy-3-cyanophenol	Treats Phenol as parent (User Query)
Inverted Synonym	3-Cyano-5-methoxyphenol	Common vendor catalog name
Alternative Systematic	5-Methoxy-3-hydroxybenzonitrile	Valid, but non-alphabetical ordering
MDL Number	MFCD11520902	Symyx / Biovia database ID
SMILES	COc1cc(O)cc(c1)C#N	Machine-readable string
InChI Key	ASQHIJLQYYFUDN-UHFFFAOYSA-N	Hashed digital signature

Synonym Relationship Map

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Figure 2: Network of synonyms and digital identifiers centered around the Preferred IUPAC Name.

Part 3: Applications in Drug Discovery[7]

3-Hydroxy-5-methoxybenzonitrile serves as a versatile "scaffold" in medicinal chemistry. Its tri-substituted benzene ring allows for the independent modification of three distinct vectors: the nitrile (convertible to amines, amides, or acids), the hydroxyl (for etherification or esterification), and the methoxy (a stable lipophilic donor).

Key Research Areas

- Anti-Parasitic Agents (Chagas Disease): Research indicates that methoxy-substituted benzonitriles are precursors for benzo[h]quinoline-3-carbonitrile derivatives.[5] These fused

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heterocyclic systems have shown in vitro activity against Trypanosoma cruzi, the parasite responsible for Chagas disease, often outperforming reference drugs like nifurtimox [1].[5]

- Polyphenolic Mimetics: The molecule is a structural analog of the A-ring of resveratrol and other stilbenoids. It is used to synthesize diaryl ethers and diaryl heptanoids, which are investigated for their antioxidant and anti-inflammatory properties. Specifically, it has been employed in the synthesis of 5,5'-oxybis(4-hydroxy-3-methoxybenzaldehyde) analogs [2].
- Kinase Inhibition Scaffolds: The 3,5-disubstitution pattern is frequently found in kinase inhibitors where the nitrile group interacts with the hinge region of the kinase ATP-binding pocket.

Experimental Workflow: General Utilization

When using this compound as an intermediate, a typical workflow involves protecting the phenol group before modifying the nitrile.

- Protection: React **3-hydroxy-5-methoxybenzonitrile** with Benzyl bromide (BnBr)

  3-Benzyloxy-5-methoxybenzonitrile.
- Transformation: The nitrile group can then be reduced to a benzylamine or hydrolyzed to a carboxylic acid without affecting the phenol/ether positions.
- Coupling: The protected intermediate is coupled to a heterocycle (e.g., via Ullmann ether synthesis or amide coupling).

References

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